

Unveiling the Solubility Profile of Boc-NH-PEG2-CH2CH2COOH: A Technical Guide

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Compound of Interest

Compound Name: Boc-NH-PEG2-CH2CH2COOH

Cat. No.: B1681245

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This technical guide provides an in-depth analysis of the solubility properties of **Boc-NH-PEG2-CH2COOH**, a heterobifunctional PEGylated linker crucial for the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other advanced bioconjugates.[1] Aimed at researchers, scientists, and professionals in drug development, this document compiles quantitative solubility data, detailed experimental methodologies for solubility determination, and visual representations of relevant biological and experimental workflows.

Core Solubility Characteristics

Boc-NH-PEG2-CH2CH2COOH, also known as Boc-NH-PEG2-succinic acid, exhibits favorable solubility in a range of common laboratory solvents. The presence of the polyethylene glycol (PEG) spacer significantly enhances its hydrophilicity, making it amenable to use in aqueous environments.[2][3][4][5][6] This property is critical for its application in biological systems, where aqueous solubility is paramount.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **Boc-NH-PEG2-CH2COOH** in various solvents. It is important to note that some of these values are experimentally determined while others are calculated estimations.



Solvent	Solubility	Method	Source
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL	Experimental	[1][7]
Water	39.2 mg/mL	Calculated (ESOL)	[8]
Water	33.8 mg/mL	Calculated (Ali)	[9]

It is important to use newly opened, hygroscopic DMSO for accurate solubility assessment as moisture can impact the results.[7]

Qualitative assessments indicate that related PEGylated compounds are generally soluble in polar organic solvents such as dimethylformamide (DMF), chloroform, and methylene chloride, with lower solubility in alcohols and toluene, and are typically insoluble in ether.[10]

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is fundamental in preclinical and formulation development. The following are detailed methodologies for key experiments to ascertain the solubility of **Boc-NH-PEG2-CH2CH2COOH**.

Equilibrium Solubility Determination via the Shake-Flask Method

The shake-flask method is a gold-standard technique for determining the thermodynamic equilibrium solubility of a compound.[11]

Methodology:

- Preparation of a Saturated Solution: An excess amount of solid Boc-NH-PEG2-CH2CH2COOH is added to a known volume of the desired solvent (e.g., water, phosphate-buffered saline, DMSO) in a sealed, temperature-controlled vessel.
- Equilibration: The vessel is agitated in a shaker or incubator at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved compound.



- Phase Separation: The resulting suspension is centrifuged at high speed to pellet the undissolved solid.
- Sample Collection and Filtration: A clear aliquot of the supernatant is carefully withdrawn and filtered through a chemically inert syringe filter (e.g., 0.22 μm PTFE) to remove any remaining solid particles.
- Quantification: The concentration of Boc-NH-PEG2-CH2CH2COOH in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV/Vis Spectroscopy.

Quantification by High-Performance Liquid Chromatography (HPLC)

HPLC is a precise method for quantifying the concentration of a solute in a saturated solution. [12]

Methodology:

- Standard Curve Generation: A series of standard solutions of Boc-NH-PEG2-CH2CH2COOH of known concentrations are prepared in the same solvent used for the solubility experiment.
- Chromatographic Separation: The standard solutions and the filtered sample from the shakeflask experiment are injected into an HPLC system equipped with a suitable column (e.g., C18 reverse-phase). An appropriate mobile phase is used to achieve good separation of the analyte peak.
- Detection: The analyte is detected using a UV detector at a wavelength of maximum absorbance for Boc-NH-PEG2-CH2CH2COOH.
- Concentration Calculation: The peak area of the analyte in the sample is compared to the standard curve to determine its concentration, which represents the solubility of the compound.

Quantification by UV/Vis Spectroscopy



For compounds with a suitable chromophore, UV/Vis spectroscopy offers a simpler and faster method for concentration determination.

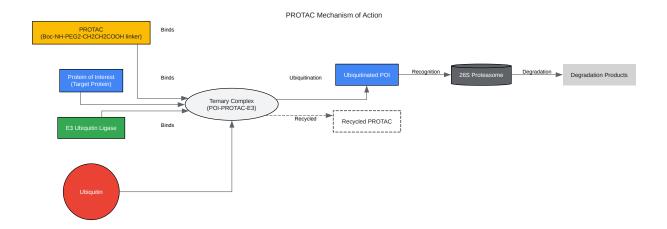
Methodology:

- Wavelength of Maximum Absorbance (λmax) Determination: A solution of Boc-NH-PEG2-CH2CH2COOH is scanned across a range of UV-visible wavelengths to identify the λmax.
- Standard Curve Generation: A series of standard solutions of known concentrations are prepared, and their absorbance at the λmax is measured. A standard curve of absorbance versus concentration is plotted.
- Sample Analysis: The absorbance of the appropriately diluted, filtered sample from the shake-flask experiment is measured at the λmax.
- Concentration Calculation: The concentration of the sample is determined by interpolating its absorbance value on the standard curve.[13][14][15]

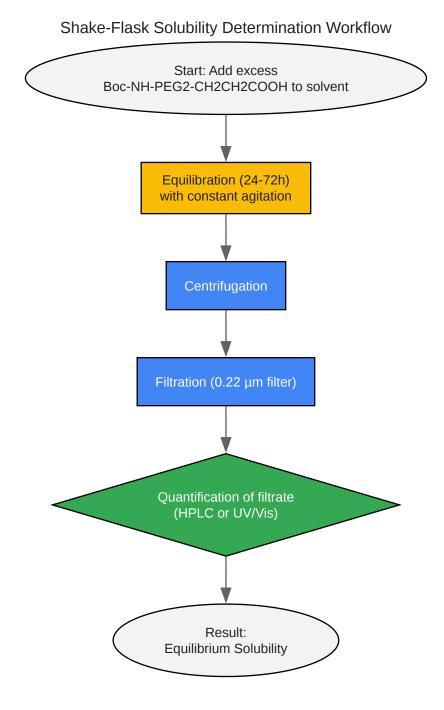
Visualizing Key Concepts

To further elucidate the context and application of **Boc-NH-PEG2-CH2CH2COOH**, the following diagrams, generated using the DOT language, illustrate relevant pathways and workflows.









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